

Compound Identity and Physicochemical Properties

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Compound of Interest

Compound Name: 4-Bromo-3-nitrophenol

CAS No.: 78137-76-5

Cat. No.: B1287763

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4-Bromo-3-nitrophenol is an organic compound featuring a phenol ring substituted with a bromine atom and a nitro group.^[2] This substitution pattern imparts specific chemical reactivity and distinct spectroscopic characteristics.

Table 1: Physicochemical Properties of **4-Bromo-3-nitrophenol**

Property	Value	Source(s)
CAS Number	78137-76-5	[1][4]
Molecular Formula	C ₆ H ₄ BrNO ₃	[1][2][4]
Molecular Weight	218.00 g/mol	[1][5]
Monoisotopic Mass	216.93746 Da	[3][5]
Appearance	Yellow to brown solid	[2][3][6]
Melting Point	144-145 °C	[4][7][8]
Boiling Point	281 °C	[4][7][8]
pKa	7.65 ± 0.10 (Predicted)	[3][4]
Solubility	Soluble in various organic solvents, limited solubility in water.	[1][2]

The structure of **4-Bromo-3-nitrophenol** is fundamental to interpreting its spectra. The relative positions of the hydroxyl, nitro, and bromo groups on the aromatic ring dictate the electronic environment of each atom, leading to a unique spectroscopic fingerprint.

Caption: Chemical Structure of **4-Bromo-3-nitrophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **4-Bromo-3-nitrophenol**, ¹H NMR provides precise information about the electronic environment and connectivity of the aromatic protons.

¹H NMR Spectral Data and Interpretation

Published ¹H NMR data for this compound shows slight variations based on the deuterated solvent used, a common phenomenon that underscores the importance of reporting experimental conditions.

Table 2: ¹H NMR Data for **4-Bromo-3-nitrophenol**

Solvent	δ 6.94-6.95 (dd)	δ 7.24-7.35 (d)	δ 7.57 (d)	Source
CD ₃ OD	6.95 (J = 8.8, 2.9 Hz)	7.24 (J = 2.9 Hz)	7.57 (J = 8.8 Hz)	[4]
CDCl ₃ (Predicted)	6.94 (J = 8.6, 2.9 Hz)	7.35 (J = 2.6 Hz)	7.57 (J = 8.8 Hz)	[7]

Causality and Peak Assignment:

The aromatic region of the ¹H NMR spectrum displays three distinct signals, consistent with the three protons on the substituted benzene ring.

- δ ~7.57 (d): This downfield signal corresponds to the proton at position C6. Its deshielding is primarily due to the anisotropic effect of the adjacent bromine atom. It appears as a doublet because it is coupled only to the proton at C5 (ortho-coupling, J $\approx$ 8.8 Hz).
- δ ~7.24-7.35 (d): This signal is assigned to the proton at C2. It is significantly deshielded by the adjacent electron-withdrawing nitro group. It appears as a doublet due to coupling with the proton at C6 (meta-coupling, J $\approx$ 2.6-2.9 Hz). The smaller coupling constant is characteristic of meta-relationships.
- δ ~6.94-6.95 (dd): This upfield signal corresponds to the proton at C5. It appears as a doublet of doublets because it is coupled to both the C6 proton (ortho-coupling, J $\approx$ 8.8 Hz) and the C2 proton (meta-coupling, J $\approx$ 2.9 Hz).

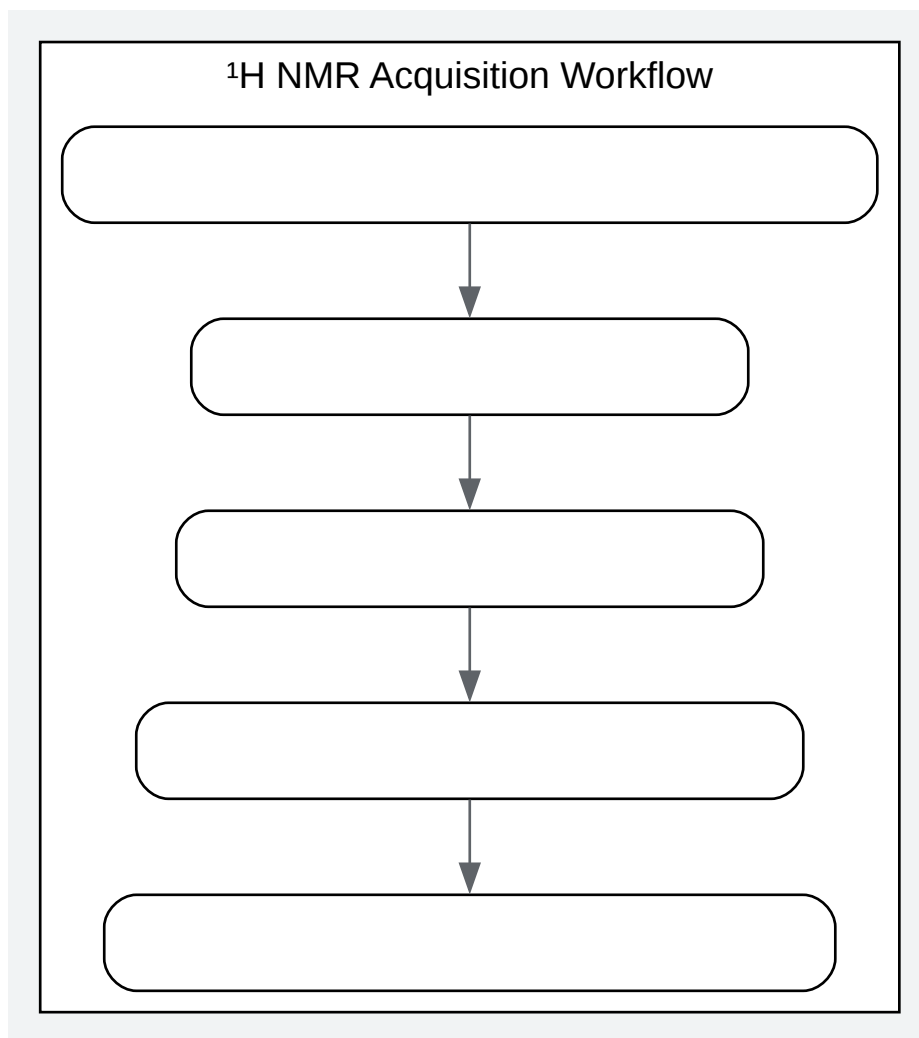
The acidic phenolic proton (OH) signal is often broad and may not be consistently observed or may exchange with deuterium in solvents like CD₃OD. A predicted spectrum in CDCl₃ suggests a broad signal around 5.90 ppm.[7]

Protocol for ¹H NMR Data Acquisition

This protocol ensures the acquisition of high-quality, reproducible ¹H NMR spectra.

- Sample Preparation:
 - Accurately weigh 5-10 mg of **4-Bromo-3-nitrophenol**.

- Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry NMR tube. Ensure complete dissolution.
- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) if quantitative analysis is required.
- Instrument Setup:
 - Use a spectrometer with a field strength of at least 400 MHz.
 - Lock the spectrometer to the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical solvent peak.
- Acquisition Parameters:
 - Pulse Angle: 30-45 degrees.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay (d1): 1-5 seconds. A longer delay is necessary for accurate integration.
 - Number of Scans: 8-16 scans are typically sufficient for a sample of this concentration.
 - Spectral Width: Set to cover the expected chemical shift range (e.g., -1 to 12 ppm).
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the spectrum to obtain pure absorption peaks.
 - Calibrate the chemical shift scale by setting the TMS signal to 0 ppm or the residual solvent peak to its known value.
 - Integrate the signals to determine the relative ratios of the protons.



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Caption: Standard workflow for ¹H NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule. While specific spectra for **4-Bromo-3-nitrophenol** are available from suppliers like ChemicalBook, a general interpretation based on its structure is highly instructive.^{[4][9]}

Expected Characteristic Absorptions:

- ~3200-3500 cm⁻¹ (broad): O-H stretch from the phenolic hydroxyl group. The broadness is due to hydrogen bonding.

- $\sim 3100\text{-}3000\text{ cm}^{-1}$ (sharp): Aromatic C-H stretching.
- $\sim 1520\text{-}1560\text{ cm}^{-1}$ and $\sim 1340\text{-}1380\text{ cm}^{-1}$: Asymmetric and symmetric N-O stretching of the nitro group, respectively. These are typically strong and sharp peaks.
- ~ 1600 and $\sim 1475\text{ cm}^{-1}$: C=C stretching vibrations within the aromatic ring.
- $\sim 1200\text{-}1300\text{ cm}^{-1}$: C-O stretching of the phenol.
- $\sim 1000\text{-}1100\text{ cm}^{-1}$: C-Br stretching.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a compound, allowing for the determination of its molecular weight and elemental composition.

Expected Observations:

- Molecular Ion (M^+): The mass spectrum should show a prominent molecular ion peak. Due to the presence of bromine, this peak will appear as a characteristic doublet (M^+ and $M+2^+$ peaks) with an intensity ratio of approximately 1:1, corresponding to the natural abundance of the ^{79}Br and ^{81}Br isotopes.
- Expected m/z values: The molecular ion peaks would be expected at $m/z \approx 217$ (for $\text{C}_6\text{H}_4^{79}\text{BrNO}_3$) and $m/z \approx 219$ (for $\text{C}_6\text{H}_4^{81}\text{BrNO}_3$). High-resolution mass spectrometry (HRMS) would confirm the elemental formula $\text{C}_6\text{H}_4\text{BrNO}_3$ with a calculated exact mass of 216.93746 Da.^[5]
- Fragmentation: Common fragmentation patterns would involve the loss of the nitro group ($-\text{NO}_2$, 46 Da), hydroxyl group ($-\text{OH}$, 17 Da), or bromine atom ($-\text{Br}$, 79/81 Da).

Conclusion

The spectroscopic profile of **4-Bromo-3-nitrophenol** is well-defined and consistent with its chemical structure. ^1H NMR spectroscopy provides unambiguous confirmation of the substitution pattern on the aromatic ring, while IR and MS serve as robust methods to verify the presence of key functional groups and confirm the molecular weight. The protocols and interpretive guidance provided herein offer a framework for researchers to ensure data integrity

and achieve a deeper understanding of their analytical results in drug discovery and chemical synthesis applications.

References

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